

overcoming solubility challenges with Diphenylpyraline hydrochloride

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Compound Focus: Diphenylpyraline Hydrochloride

CAS No.: 132-18-3

Cat. No.: S526274

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Solubility and Basic Physicochemical Data

The table below summarizes the fundamental solubility data and key properties of **Diphenylpyraline hydrochloride** (CAS 132-18-3, Molecular Weight: 317.85 g/mol, Formula: C₁₉H₂₄ClNO) from supplier catalogs [1] [2] [3].

Property	Value / Description
Molecular Weight	317.85 g/mol [1] [2] [3]
Appearance	White to off-white solid powder [2] [3]
Melting Point	203-205 °C (lit.) [2]
Log P	4.626 [2]
Solubility in Water	~100 mg/mL (~314.61 mM) [2] [3]
Solubility in DMSO	≥ 100 mg/mL (~314.61 mM) [1] [2] [3]

Enhanced Analytical Detection Method

Diphenylpyraline HCl (DPP) has weak native fluorescence, which can limit sensitive analytical detection. The following **micellar-enhanced spectrofluorimetric method** uses sodium dodecyl sulfate (SDS) to significantly boost the fluorescence intensity, allowing for determination at the nano-level, even in spiked human plasma [4].

Detailed Protocol [4]:

- **Instrument Parameters:** Use a spectrofluorometer with an excitation wavelength of **225 nm** and record the emission spectrum at **286 nm**. Set the slit width to 10 nm and the scanning speed to 1000 nm/min.
- **Buffer Preparation:** Prepare a buffer solution at **pH 5**. The research used sodium acetate trihydrate, glacial acetic acid, and orthophosphoric acid, but a standard acetate buffer is suitable.
- **Micellar Solution:** Incorporate the anionic surfactant **Sodium Dodecyl Sulfate (SDS)** into the buffer. The micellar environment restricts the molecular movement of DPP, increasing its rigidity and quantum yield, leading to a dramatic enhancement of the fluorescence signal.
- **Analysis:** Dissolve and dilute your DPP samples in this SDS-buffer solution for measurement. This method is highly sensitive and can be validated for the determination of DPP in pharmaceutical tablets and biological matrices like plasma.

In Vivo Formulation Preparation Guide

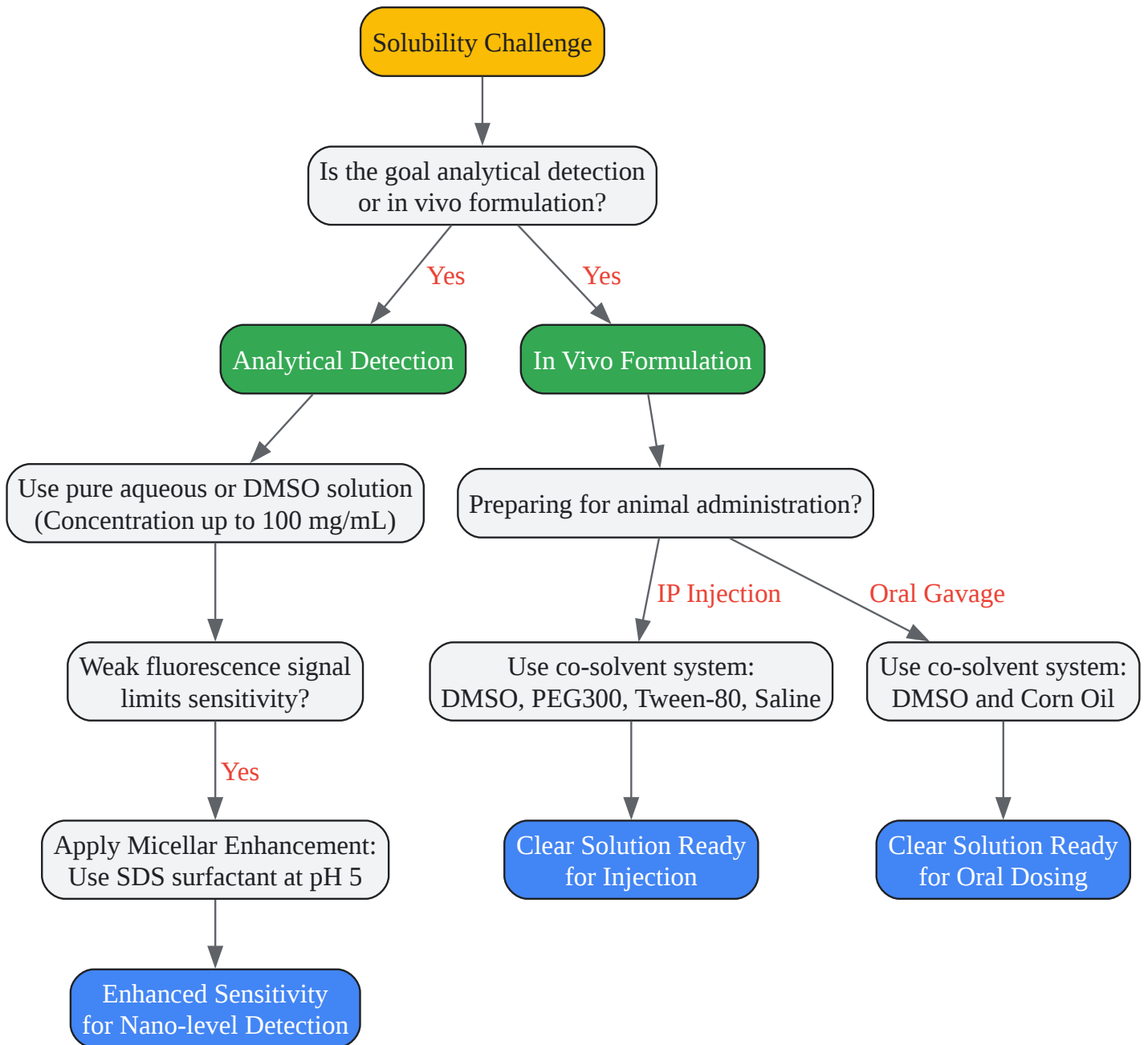
For animal experiments, achieving a clear and stable solution for administration is crucial. Below are step-by-step protocols for preparing working solutions of **Diphenylpyraline hydrochloride**, adapted from supplier recommendations [2] [3].

Formulation 1: Aqueous-Based Solution for Intraperitoneal Injection This protocol creates a clear solution using sequential addition of solvents [2] [3].

Formulation 2: Corn Oil-Based Solution for Oral Administration This protocol is suitable for preparations requiring an oil-based vehicle [2].

Troubleshooting Common Solubility Issues

The following diagram and table outline common problems and verified solutions based on the gathered data.



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Challenge	Possible Cause	Verified Solution & Notes
Low analytical sensitivity	Weak native fluorescence of the compound [4]	Use micellar enhancement with SDS at pH 5 to boost fluorescence intensity [4].
Precipitation in aqueous buffers	High concentration or improper solvent system	The compound is highly soluble in water and DMSO (up to 100 mg/mL). For <i>in vivo</i> doses requiring lower concentrations, use the co-solvent systems detailed above [2] [3].
Need for <i>in vivo</i> formulation	Requirement for a stable, administrable solution	Follow the sequential DMSO-PEG300-Tween80-Saline or DMSO-Corn Oil protocols. Always add co-solvents in the specified order and ensure the solution is clear before proceeding or administering [2] [3].

Key Considerations for Researchers

- **Sequential Mixing is Critical:** When preparing *in vivo* formulations, always add co-solvents in the specified sequence and ensure the solution is clear at each step before adding the next component [2].
- **Solubility vs. Stability:** While the compound is highly soluble in water and DMSO, always consider chemical stability for long-term storage. Supplier data suggests storing stock solutions at -20°C in a sealed, moisture-free environment [2].

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References

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